Dissolving ACT-462206 for In Vitro Assays: Application Notes and Protocols

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Compound of Interest

Compound Name:	*ACT-462206*
CAS No.:	*1361321-96-1*
Cat. No.:	*B605166*

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This document provides detailed guidelines and protocols for the dissolution of **ACT-462206**, a potent dual orexin receptor antagonist, for use in various in vitro assays. Adherence to these procedures is crucial for ensuring the accuracy, reproducibility, and validity of experimental results.

Physicochemical Properties and Solubility

ACT-462206 is a small molecule with a molecular weight of 388.48 g/mol .[1] Its hydrophobic nature necessitates the use of an organic solvent for the preparation of a primary stock solution, with Dimethyl Sulfoxide (DMSO) and ethanol being the most suitable solvents.

Table 1: Solubility and Storage of **ACT-462206**

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Property	Value	Source
Molecular Weight	388.48 g/mol	[1]
Solubility in DMSO	Up to 100 mM	[1][2]
Solubility in Ethanol	Up to 100 mM	[1][2]
Storage of Stock Solution	-80°C for up to 6 months; -20°C for up to 1 month (protect from light)	[3]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Primary Stock Solution in DMSO

This protocol describes the preparation of a high-concentration primary stock solution of **ACT-462206** in anhydrous DMSO.

Materials:

- **ACT-462206** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile, amber microcentrifuge tubes or glass vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- (Optional) Sonicator water bath

Procedure:

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- Calculate the required mass of **ACT-462206**: To prepare 1 mL of a 10 mM stock solution, the required mass is calculated as follows: Mass (mg) = Concentration (mol/L) x Volume (L) x Molecular Weight (g/mol) x 1000 mg/g Mass (mg) = (0.01 mol/L) x (0.001 L) x (388.48 g/mol) x 1000 mg/g = 3.88 mg
- Weighing **ACT-462206**: On a calibrated analytical balance, carefully weigh 3.88 mg of **ACT-462206** powder and transfer it to a sterile amber microcentrifuge tube.
- Adding Solvent: Using a calibrated micropipette, add 1 mL of anhydrous DMSO to the tube containing the **ACT-462206** powder.
- Dissolution: Tightly cap the tube and vortex vigorously for 1-2 minutes until the compound is completely dissolved. A brief sonication in a water bath can be used to aid dissolution if necessary. Visually inspect the solution to ensure no solid particles remain.
- Aliquoting and Storage: To avoid repeated freeze-thaw cycles, aliquot the 10 mM stock solution into smaller, single-use volumes (e.g., 20 µL) in sterile amber microcentrifuge tubes. Store these aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month), protected from light.

Protocol 2: Preparation of a 10 µM Working Solution in Aqueous Buffer

This protocol details the dilution of the 10 mM DMSO stock solution into a physiological buffer (e.g., Phosphate-Buffered Saline (PBS) or cell culture medium) for direct application in in vitro assays. A stepwise dilution method is employed to prevent precipitation of the hydrophobic compound.

Materials:

- 10 mM stock solution of **ACT-462206** in DMSO (from Protocol 1)
- Sterile physiological buffer (e.g., PBS, DMEM, RPMI-1640), pre-warmed to 37°C
- Sterile microcentrifuge tubes
- Calibrated micropipettes and sterile tips

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Procedure:

- Thaw the Stock Solution: Thaw a single aliquot of the 10 mM **ACT-462206** stock solution at room temperature.
- Intermediate Dilution (1:100): Prepare a 100 µM intermediate solution by adding 2 µL of the 10 mM stock solution to 198 µL of pre-warmed physiological buffer in a sterile microcentrifuge tube. Mix thoroughly by gentle pipetting. This step is critical to gradually introduce the compound to the aqueous environment.
- Final Working Solution (1:10): Prepare the 10 µM final working solution by adding 100 µL of the 100 µM intermediate solution to 900 µL of pre-warmed physiological buffer. Mix gently by inverting the tube or by gentle pipetting.
- Final DMSO Concentration: This two-step dilution results in a final DMSO concentration of 0.1%, which is well-tolerated by most cell lines.
- Immediate Use and Stability: It is highly recommended to prepare the working solution fresh on the day of the experiment and use it immediately. The stability of **ACT-462206** in aqueous solutions at 37°C for extended periods has not been extensively documented. If the experimental design requires prolonged incubation, it is advisable to perform a stability test by analyzing the concentration of the compound over time using a suitable analytical method like HPLC.

Mandatory Visualizations

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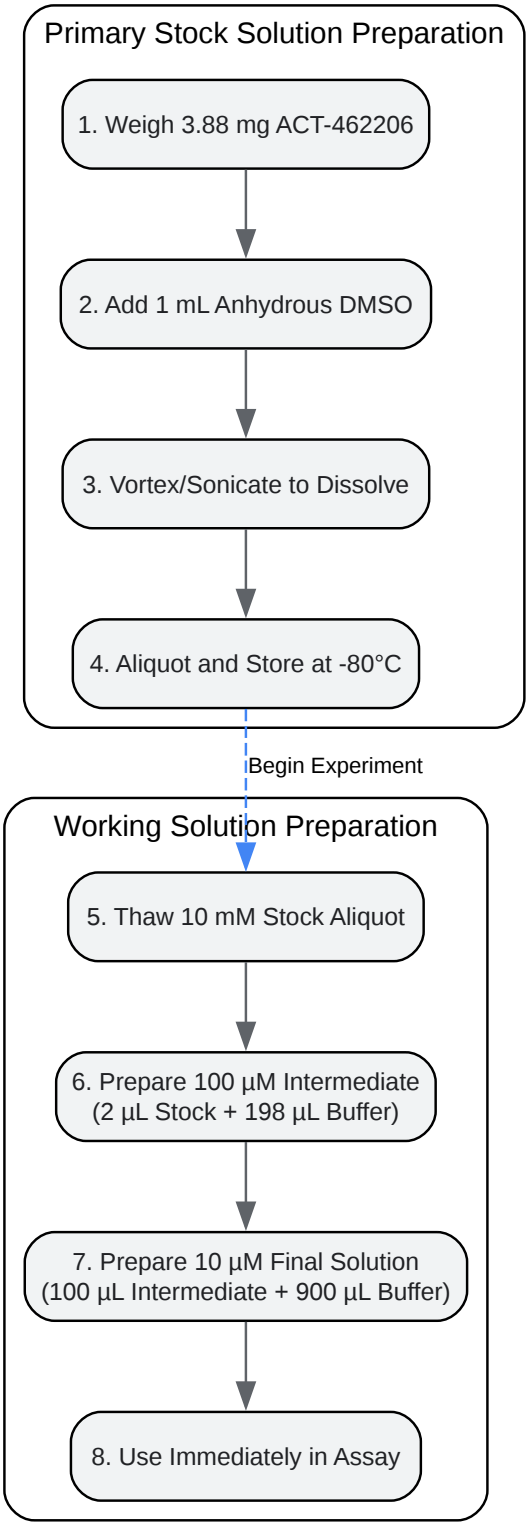
Experimental Workflow for ACT-462206 Solution Preparation



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Caption: Workflow for preparing **ACT-462206** stock and working solutions.

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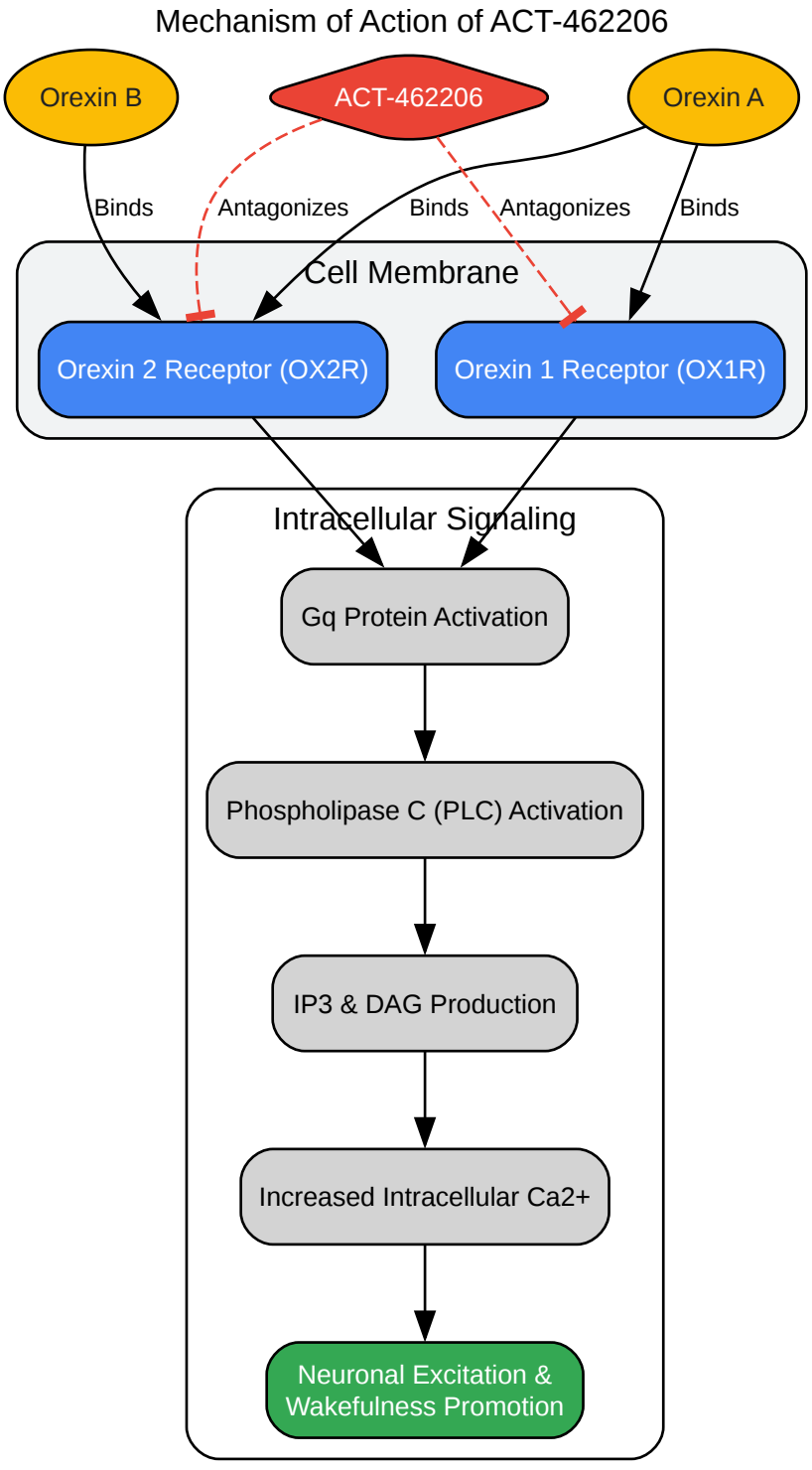

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Caption: **ACT-462206** as a dual antagonist of orexin receptors.

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